

An In-depth Technical Guide to the Molecular Structure of 2-Bromobenzenesulfonic Acid

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Compound of Interest

Compound Name: 2-bromobenzenesulfonic Acid

CAS No.: 576-92-1

Cat. No.: B1607370

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromobenzenesulfonic acid is an organosulfur compound with the chemical formula $C_6H_5BrO_3S$.^{[1][2]} It is a derivative of benzenesulfonic acid where a bromine atom is substituted at the ortho (2-position) of the benzene ring.^[3] This compound serves as a valuable intermediate in the synthesis of various organic molecules, including dyes, pharmaceuticals, and agrochemicals.^{[1][3]} Its utility stems from the presence of two key functional groups: the highly acidic sulfonic acid group and the reactive bromine atom, which allow for a range of chemical transformations.^[3] This guide provides a comprehensive overview of the molecular structure of **2-bromobenzenesulfonic acid**, its synthesis, spectroscopic characterization, and safety considerations.

Molecular Structure and Properties

The molecular structure of **2-bromobenzenesulfonic acid** is characterized by a benzene ring substituted with a sulfonic acid group ($-SO_3H$) and a bromine atom ($-Br$) at adjacent positions.

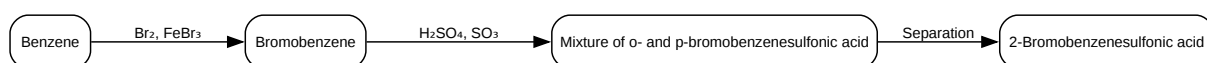
Key Structural Features:

- **Aromatic Ring:** The core of the molecule is a stable benzene ring, which imparts aromatic character.
- **Sulfonic Acid Group:** The $-\text{SO}_3\text{H}$ group is a strong acid, making the compound highly soluble in water and polar solvents.[3]
- **Bromine Atom:** The presence of a bromine atom provides a site for various nucleophilic substitution and cross-coupling reactions, making it a versatile synthetic building block.

A summary of the key properties of **2-bromobenzenesulfonic acid** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	$\text{C}_6\text{H}_5\text{BrO}_3\text{S}$	[1][2]
Molecular Weight	237.07 g/mol	[2]
CAS Number	576-92-1	[2]
Appearance	White to off-white solid	[1]
Solubility	Soluble in water and organic solvents	[1][3]

Below is a diagram illustrating the molecular structure of **2-bromobenzenesulfonic acid**.



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Caption: Synthesis of **2-bromobenzenesulfonic acid** from benzene.

Spectroscopic Characterization

While specific experimental spectra for **2-bromobenzenesulfonic acid** are not readily available in the public domain, its spectroscopic properties can be predicted based on the analysis of its functional groups and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** The proton NMR spectrum is expected to show complex multiplets in the aromatic region (typically 7.0-8.5 ppm). The protons on the benzene ring are all chemically non-equivalent and will exhibit spin-spin coupling. The acidic proton of the sulfonic acid group may appear as a broad singlet at a downfield chemical shift, or it may exchange with residual water in the solvent, making it difficult to observe.
- ^{13}C NMR:** The carbon NMR spectrum will display six distinct signals for the six carbons of the benzene ring. The carbon attached to the bromine atom (ipso-carbon) is expected to be shielded compared to the other carbons, while the carbon attached to the sulfonic acid group will be deshielded.

Infrared (IR) Spectroscopy

The IR spectrum of **2-bromobenzenesulfonic acid** would be characterized by the following key absorption bands:

Functional Group	Vibrational Mode	Expected Wavenumber (cm^{-1})
O-H (in $-\text{SO}_3\text{H}$)	Stretching	3200-2500 (broad)
C-H (aromatic)	Stretching	3100-3000
C=C (aromatic)	Stretching	1600-1450
S=O (in $-\text{SO}_3\text{H}$)	Asymmetric & Symmetric Stretching	1250-1120 and 1080-1010
C-S	Stretching	~700
C-Br	Stretching	600-500

Mass Spectrometry (MS)

In mass spectrometry, the molecular ion peak (M^+) would be observed at m/z corresponding to the molecular weight of **2-bromobenzenesulfonic acid** (237 g/mol for the most abundant isotopes). Due to the presence of bromine, a characteristic isotopic pattern with two peaks of nearly equal intensity (for ^{79}Br and ^{81}Br) separated by 2 m/z units would be expected for the molecular ion and any bromine-containing fragments. Common fragmentation patterns for benzenesulfonic acids involve the loss of SO_2 (64 Da) or SO_3H (81 Da). [4]

Safety and Handling

2-Bromobenzenesulfonic acid is a corrosive substance and should be handled with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. [1] Work should be conducted in a well-ventilated fume hood to avoid inhalation of any dust or vapors. In case of contact with skin or eyes, the affected area should be flushed immediately with copious amounts of water.

Applications in Research and Drug Development

The dual functionality of **2-bromobenzenesulfonic acid** makes it a versatile reagent in organic synthesis. The sulfonic acid group can be converted to other functional groups, such as sulfonyl chlorides or sulfonamides, which are important pharmacophores in many drug molecules. The bromine atom can participate in various carbon-carbon bond-forming reactions, such as Suzuki and Heck couplings, allowing for the construction of more complex molecular architectures. Its role as a building block in the synthesis of pharmaceuticals highlights its importance in drug discovery and development. [1]

Conclusion

2-Bromobenzenesulfonic acid is a key synthetic intermediate with a well-defined molecular structure that dictates its chemical reactivity and utility. While a comprehensive set of experimental data for this specific compound is not readily available, its properties can be reliably inferred from the established chemistry of its constituent functional groups and related molecules. A thorough understanding of its structure, synthesis, and reactivity is essential for its effective application in research and the development of new chemical entities.

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